

# Solubility Profile of Fast Black K Salt: A Technical Guide

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## Compound of Interest

Compound Name: **Fast Black K Salt**

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This technical guide provides a comprehensive overview of the solubility of **Fast Black K Salt** (also known as Brentamine **fast black K salt**, Azoic Diazo No. 38, C.I. 37190) in various common laboratory solvents. The information compiled herein is intended to support research and development activities where the use of this diazonium salt is required.

## Core Data Presentation: Solubility of Fast Black K Salt

The solubility of **Fast Black K Salt** exhibits variability across different solvents. While quantitative data is limited in publicly available literature, the following table summarizes the existing information. It is important to note the conflicting data regarding its solubility in water, which may be attributable to differences in experimental conditions, product purity, or the specific salt form (hemi(zinc chloride) salt).

Solvent	Quantitative Solubility	Qualitative Solubility	Source(s)
Water	10 mg/mL	Slightly soluble, Practically insoluble	[1][2]
Methanol	Not Available	Slightly soluble	[2][3]
Ethanol	Not Available	No Data Available	
Acetone	Not Available	No Data Available	
Dimethyl Sulfoxide (DMSO)	Not Available	No Data Available	

Note: The qualitative description "slightly soluble" suggests that while the compound does dissolve to some extent, it does not reach high concentrations under standard conditions.

## Experimental Protocol: Determination of Thermodynamic Solubility

To ascertain the precise solubility of **Fast Black K Salt** in a specific solvent, the following experimental protocol, based on the isothermal shake-flask method, is recommended. This method is considered the gold standard for determining thermodynamic (equilibrium) solubility.

### 1. Materials and Equipment:

- **Fast Black K Salt** (of known purity)
- Solvent of interest (e.g., water, ethanol, methanol, acetone, DMSO)
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps or sealed tubes
- Constant temperature shaker or incubator
- Centrifuge

- Micropipettes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.
- Syringe filters (0.22 µm)

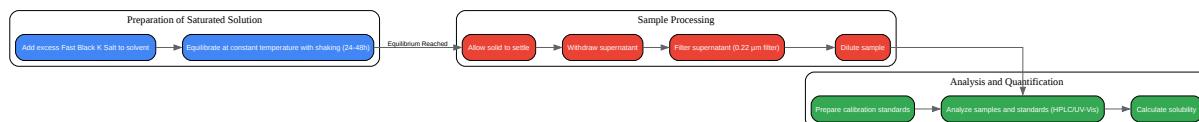
## 2. Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **Fast Black K Salt** to a vial containing a known volume of the solvent. The excess solid should be clearly visible to ensure that a saturated solution is achieved.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in a constant temperature shaker set to the desired experimental temperature (e.g., 25 °C).
  - Equilibrate the mixture for a sufficient period (typically 24-48 hours) to ensure that thermodynamic equilibrium is reached. The shaking should be continuous and vigorous enough to keep the solid suspended.
- Sample Collection and Preparation:
  - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.
  - Carefully withdraw a known volume of the supernatant using a micropipette.
  - Immediately filter the collected supernatant through a 0.22 µm syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
  - Dilute the filtered solution with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical method.

- Quantification:
  - Analyze the diluted samples using a validated HPLC method or UV-Vis spectrophotometry to determine the concentration of **Fast Black K Salt**.
  - Prepare a calibration curve using standard solutions of **Fast Black K Salt** of known concentrations.
  - Calculate the concentration of the saturated solution, taking into account the dilution factor. The result will be the solubility of **Fast Black K Salt** in the chosen solvent at the specified temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **Fast Black K Salt**.



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Caption: Experimental workflow for determining the solubility of **Fast Black K Salt**.

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